

Commercial Sources and Availability of Furan-d4: A Technical Guide

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Compound of Interest

Compound Name: **Furan-d4**

Cat. No.: **B140817**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Furan-d4** (Tetradeuterofuran), a critical deuterated building block and internal standard in various scientific disciplines. The guide details its primary suppliers, typical specifications, and common applications, with a focus on its use in analytical chemistry and synthetic applications.

Commercial Availability of Furan-d4

Furan-d4 is readily available from several major chemical suppliers that specialize in stable isotope-labeled compounds. The primary manufacturers and distributors are listed below, with key product specifications to aid in procurement decisions. It is predominantly used in research and development settings, and its availability in bulk quantities may require custom synthesis inquiries.

Table 1: Commercial Sources of **Furan-d4**

Supplier	Catalog Number(s)	Isotopic Purity (atom % D)	Chemical Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)	338753	≥98%	≥99% (CP)	1 g, 5 g	Contains 0.025 wt. % BHT as stabilizer. [1]
CDN Isotopes	D-0184	≥98%	Not specified	1 g, 5 g	Marketed through distributors like LGC Standards.
EvitaChem	EVT-329283	≥98%	Not specified	Inquire for pack sizes	Inquiries are required for pricing and availability.
LGC Standards	CDN-D-0184-1G, CDN-D-0184-5G	Not specified	Not specified	1 g, 5 g	Distributes products from CDN Isotopes.
Toronto Research Chemicals (TRC)	F863652	Not specified	Not specified	Inquire for pack sizes	Available through distributors like Fisher Scientific.

Note: Pricing is subject to change and may not be publicly listed. It is recommended to contact the suppliers directly for current pricing and availability.

Applications and Experimental Protocols

Furan-d4 is a versatile molecule with applications spanning analytical chemistry, mechanistic studies, and the synthesis of deuterated fine chemicals and pharmaceuticals.

Internal Standard for Furan Quantification in Food and Beverages

A primary application of **Furan-d4** is as an internal standard for the quantification of furan in food products by isotope dilution mass spectrometry. Furan is a potential carcinogen that can form in thermally processed foods. The use of **Furan-d4** allows for accurate and precise quantification by correcting for matrix effects and variations in sample preparation and instrument response. A common method is Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

This protocol is a synthesis of methodologies described in the scientific literature.

1. Materials and Reagents:

- **Furan-d4** (CAS: 6142-90-1)
- Furan (native standard)
- Methanol (HPLC grade)
- Deionized water
- Sodium chloride (NaCl)
- 20 mL headspace vials with magnetic screw caps and PTFE/silicone septa
- SPME fiber assembly (e.g., 75 μ m Carboxen/Polydimethylsiloxane - CAR/PDMS)

2. Preparation of Standards:

- **Furan-d4** Stock Solution (e.g., 2.5 mg/mL): Accurately weigh a known amount of **Furan-d4** and dissolve it in methanol in a sealed vial.
- **Furan-d4** Working Solution (e.g., 30 μ g/mL): Dilute the stock solution with deionized water in a sealed headspace vial. Prepare fresh daily.
- Furan Stock Solution (e.g., 2.5 mg/mL): Prepare in the same manner as the **Furan-d4** stock solution.

- Furan Working Standard Solutions: Prepare a series of calibration standards by diluting the furan stock solution with deionized water in headspace vials.

3. Sample Preparation:

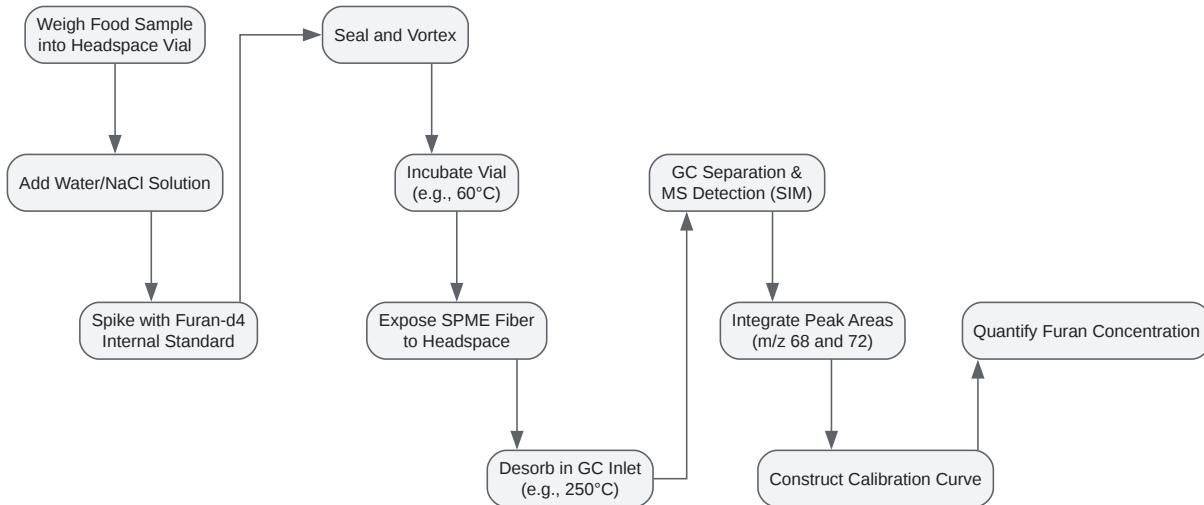
- Accurately weigh approximately 5.0 g of the solid food sample (e.g., ground coffee) into a 20 mL headspace vial.
- Add 5 mL of deionized water or a saturated NaCl solution to the vial. The salt solution helps to increase the volatility of furan.
- Spike the sample with a known amount of the **Furan-d4** working solution.
- Immediately seal the vial and vortex to ensure thorough mixing.

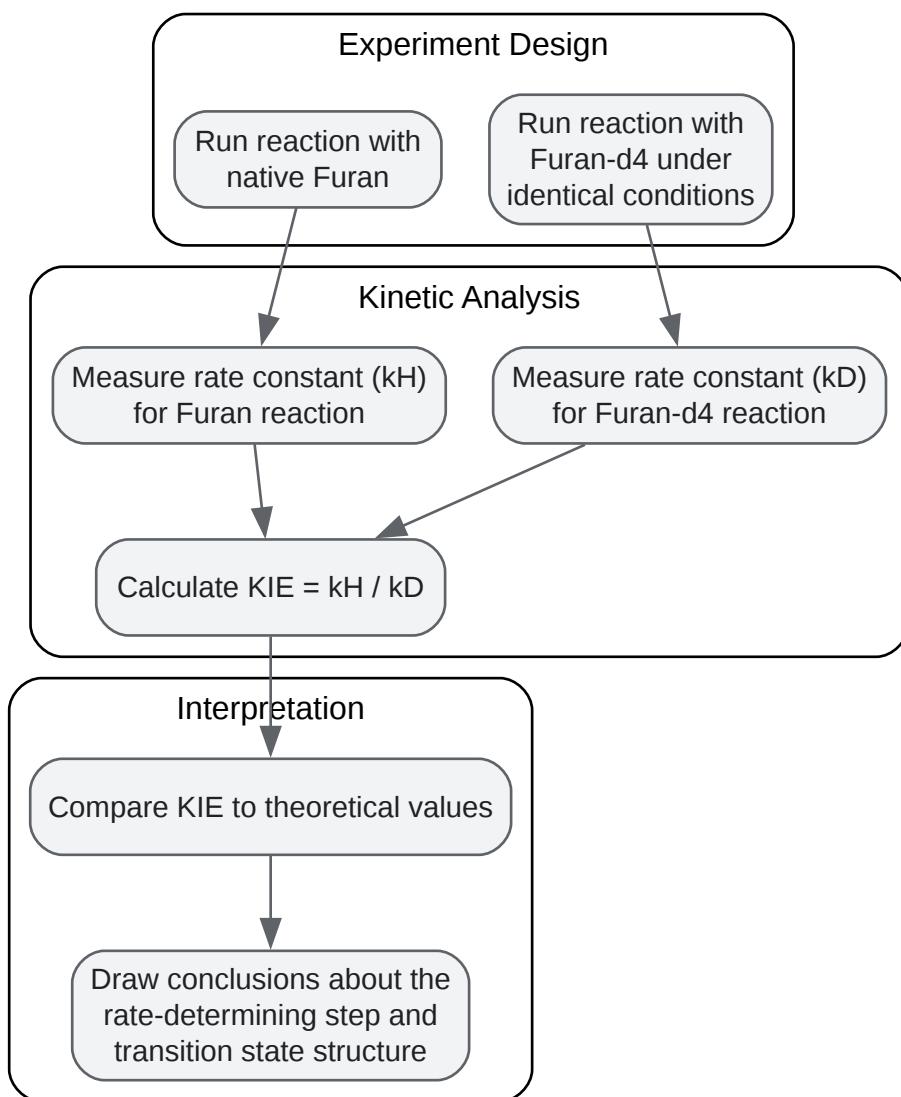
4. HS-SPME-GC-MS Analysis:

- Headspace Incubation: Place the vial in the autosampler tray. Incubate at a controlled temperature (e.g., 60°C) for a specific time (e.g., 15-30 minutes) with agitation to allow furan and **Furan-d4** to equilibrate in the headspace.
- SPME Extraction: Expose the SPME fiber to the headspace of the vial for a defined period (e.g., 15-30 minutes) to adsorb the analytes.
- Desorption and GC-MS Analysis:
 - Injector: Retract the fiber and immediately insert it into the hot GC inlet (e.g., 250°C) for thermal desorption of the analytes onto the column.
 - GC Column: Use a suitable column, such as a PLOT or HP-5MS column.
 - Oven Temperature Program: A typical program might be: hold at 35°C for 5 minutes, then ramp to 200°C at 10°C/min.
 - MS Detection: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode. Monitor m/z 68 for furan and m/z 72 for **Furan-d4**.

5. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of furan (m/z 68) to the peak area of **Furan-d4** (m/z 72) against the concentration of the furan standards.
- Calculate the concentration of furan in the unknown samples using the response ratio from the sample and the calibration curve.





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References

- 1. Buy Furan-d 4 ≥98 atom D, ≥99 (CP), contains 0.025 wt. BHT as stabilizer Isotope - Quality Reliable Supply [sigmaaldrich.com]

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